Comparative Analysis of d3-Cocaine (d3-CEMA) from Leading Suppliers

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Compound of Interest		
Compound Name:	*N-Acetyl-S-(2-cyanoethyl)-L-cysteine-d3*	
Cat. No.:	*B15557602*	Get Quote

For researchers, scientists, and professionals in drug development, the quality and reliability of internal standards are paramount for accurate quantitation in analytical methods. This guide provides a comparative analysis of d3-Cocaine (d3-CEMA), a deuterated internal standard for cocaine, from prominent suppliers: Cayman Chemical, Cerilliant (a brand of MilliporeSigma), LGC Standards, and Cambridge Isotope Laboratories, Inc. (CIL).

This analysis focuses on key performance metrics, including product specifications, certifications, and available data from Certificates of Analysis (CoAs). The information is intended to assist users in selecting the most suitable d3-Cocaine certified reference material (CRM) for their specific analytical needs.

Supplier and Product Overview

d3-Cocaine (cocaine-N-methyl-d3) is a stable isotope-labeled analog of cocaine, widely used as an internal standard in mass spectrometry-based analyses such as GC-MS and LC-MS/MS. The primary suppliers for this certified reference material are well-established in the field of analytical standards.

Supplier	Product Name	Catalog Number (Example)	Certification
Cayman Chemical	Cocaine-d3 (CRM)	19423	ISO 17034, ISO/IEC 17025
Cerilliant (MilliporeSigma)	Cocaine-D3 Solution	C-004 (100 µg/mL), C-014 (1.0 mg/mL)	ISO 17034, ISO/IEC 17025
LGC Standards	Cocaine-D3	LGCAMP1345.80-11 (1.0 mg/mL)	ISO 17034
Cambridge Isotope Labs	Cocaine (D3, 98%)	C-004 (100 µg/mL), C-014 (1.0 mg/mL)	N/A

Quantitative Data Comparison

The following table summarizes the quantitative data available for d3-Cocaine from the respective suppliers. This information is primarily derived from product descriptions and available Certificates of Analysis.

Parameter	Cayman Chemical	Cerilliant (MilliporeSigma)	LGC Standards	Cambridge Isotope Labs
Certified Concentration	100 µg/mL or 1 mg/mL in Acetonitrile	100 µg/mL or 1.0 mg/mL in Acetonitrile	1.0 mg/mL in Acetonitrile	100 µg/mL or 1000 µg/mL in Acetonitrile
Uncertainty	Provided on CoA	Provided on CoA	Provided on CoA	Not specified
Chemical Purity	≥98% (stated for unlabeled cocaine)	Verified by two orthogonal methods	≥99.9% (from CoA)	98% (Isotopic Purity)
Isotopic Enrichment	Stated on CoA	Stated on CoA	Stated on CoA	98%
Solvent	Acetonitrile	Acetonitrile	Acetonitrile	Acetonitrile

Experimental Protocols

The evaluation of d3-Cocaine performance relies on standardized analytical methods. Below are detailed protocols for key experiments to assess the quality and performance of these internal standards.

Determination of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is used to identify and quantify any chemical impurities in the d3-Cocaine standard.

- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).

- Column: A non-polar capillary column, such as a 5% phenyl-methylpolysiloxane column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μm film thickness).

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

- Oven Temperature Program:

  - Initial temperature: 100°C, hold for 1 minute.

  - Ramp: 25°C/min to 300°C.

  - Hold: 5 minutes at 300°C.

- Injector: Splitless mode at 280°C.

- Mass Spectrometer: Electron Ionization (EI) at 70 eV. Scan range of m/z 40-400.

- Sample Preparation: Dilute the d3-Cocaine standard in a suitable solvent (e.g., methanol or acetonitrile) to a final concentration of approximately 10 μg/mL.

- Data Analysis: Integrate the peak area of d3-Cocaine and any impurity peaks. Calculate the chemical purity as the percentage of the d3-Cocaine peak area relative to the total peak area.

Determination of Isotopic Enrichment by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol determines the percentage of the deuterated species (d3-Cocaine) relative to the unlabeled species (d0-Cocaine).

- Instrumentation: A Liquid Chromatograph coupled to a Tandem Mass Spectrometer (LC-MS/MS).

- Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 μm particle size).

- Mobile Phase:

  - A: 0.1% Formic acid in water.

  - B: 0.1% Formic acid in acetonitrile.

- Gradient: A suitable gradient to achieve chromatographic separation of cocaine.

- Flow Rate: 0.3 mL/min.

- Injection Volume: 5 μL.

- Mass Spectrometer: Electrospray ionization (ESI) in positive ion mode.

- MRM Transitions:

  - Cocaine (d0): Q1 m/z 304.2 -> Q3 m/z 182.1

  - Cocaine-d3: Q1 m/z 307.2 -> Q3 m/z 185.1

- Sample Preparation: Dilute the d3-Cocaine standard to a concentration suitable for LC-MS/MS analysis (e.g., 100 ng/mL).

- Data Analysis: Acquire data in Multiple Reaction Monitoring (MRM) mode. Integrate the peak areas for both d0 and d3 transitions. Calculate the isotopic enrichment as: (Area(d3) / (Area(d0) + Area(d3))) * 100%.
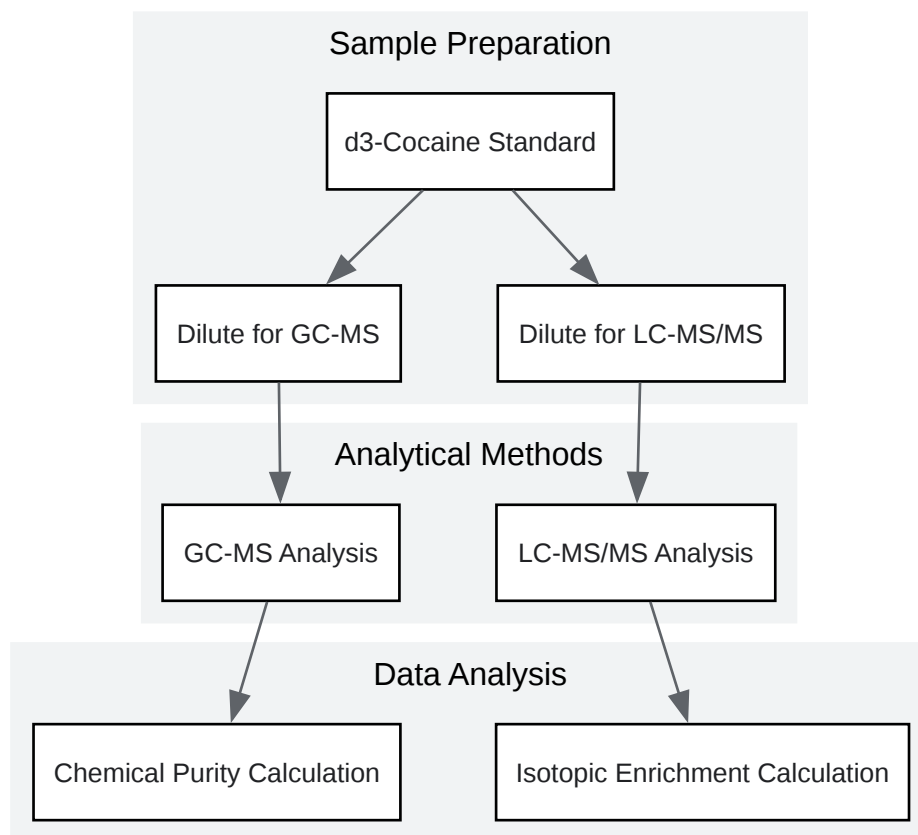
Stability Assessment

This experiment evaluates the stability of the d3-Cocaine standard under specified storage conditions.

- Protocol:

  - Aliquot the d3-Cocaine standard into multiple vials upon receipt.

  - Store the vials at the recommended temperature (typically -20°C).

  - At defined time points (e.g., 0, 3, 6, 12 months), analyze one of the stored aliquots using the LC-MS/MS method described above.

  - Compare the measured concentration at each time point to the initial concentration (time 0).

- Acceptance Criteria: The concentration should remain within a specified percentage (e.g., ±10%) of the initial concentration.

Visualizations
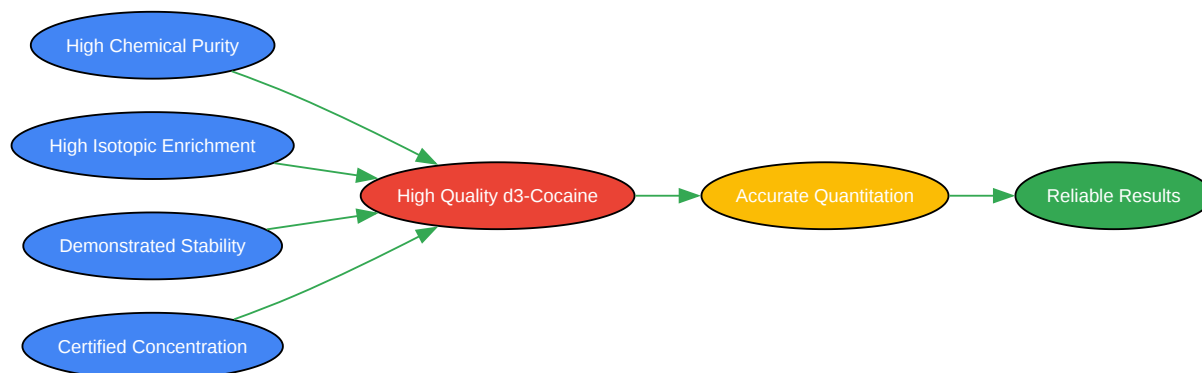# Experimental Workflow for Purity and Enrichment Analysis

Workflow for d3-Cocaine Quality Assessment

Sample Preparation

d3-Cocaine Standard

Dilute for GC-MS

Dilute for LC-MS/MS

Analytical Methods

GC-MS Analysis

LC-MS/MS Analysis

Data Analysis

Chemical Purity Calculation

Isotopic Enrichment Calculation

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Caption: Workflow for assessing the chemical purity and isotopic enrichment of d3-Cocaine standards.

Logical Relationship of Quality Attributes

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Caption: Relationship between quality attributes of d3-Cocaine and the reliability of analytical results.

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